

# Etoposide phosphate disodium chemical structure and properties

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## Compound of Interest

Compound Name: *Etoposide phosphate disodium*

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An In-depth Technical Guide to **Etoposide Phosphate Disodium** for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**Etoposide phosphate disodium** is a water-soluble prodrug of etoposide, a semi-synthetic derivative of podophyllotoxin.[1] As a topoisomerase II inhibitor, it is a widely used antineoplastic agent in the treatment of various cancers, including small cell lung cancer and refractory testicular tumors.[2] Its enhanced water solubility offers a significant advantage over etoposide, reducing the risk of precipitation during intravenous administration.[3] This guide provides a comprehensive overview of its chemical structure, properties, mechanism of action, and analytical methodologies.

## Chemical Structure and Physicochemical Properties

Etoposide phosphate is chemically named 4'-Demethylepipodophyllotoxin 9-[4,6-O-(R)-ethylidene-β-D-glucopyranoside], 4'-(dihydrogen phosphate).[2] The disodium salt form enhances its aqueous solubility.

Table 1: Physicochemical Properties of Etoposide Phosphate and its Disodium Salt

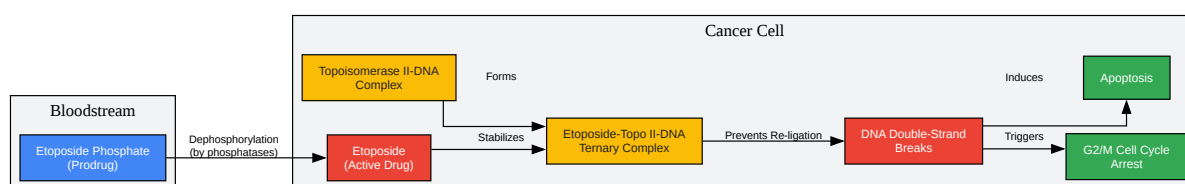
Property	Value	Reference(s)
Etoposide Phosphate		
Molecular Formula	C29H33O16P	[4][5]
Molecular Weight	668.54 g/mol	[4][5]
Melting Point	180-183°C	[6]
Solubility	Water: 2 mg/mL (Sonication recommended), DMSO: 80 mg/mL	[7]
Etoposide Phosphate Disodium		
Molecular Formula	C29H31Na2O16P	[1]
CAS Number	122405-33-8	[1]
Etoposide (Active Moiety)		
Molecular Formula	C29H32O13	[8]
Molecular Weight	588.56 g/mol	[9]
pKa	9.8	[2]
Solubility	Very soluble in methanol and chloroform; slightly soluble in ethanol; sparingly soluble in water.	[2]

## Mechanism of Action

Etoposide phosphate is a prodrug that is rapidly and completely converted in vivo to its active moiety, etoposide, through dephosphorylation by phosphatases.[3][10] Etoposide exerts its cytotoxic effects by inhibiting the enzyme topoisomerase II.[11]

The mechanism proceeds as follows:

- **Complex Formation:** Etoposide stabilizes a ternary complex between topoisomerase II and DNA.[12]
- **Inhibition of DNA Re-ligation:** Topoisomerase II normally creates transient double-strand breaks in DNA to allow for topological changes, after which it re-ligates the strands. Etoposide prevents this re-ligation step.[11]
- **Accumulation of DNA Breaks:** The inhibition of re-ligation leads to the accumulation of permanent double-strand DNA breaks.[11]
- **Cell Cycle Arrest and Apoptosis:** The extensive DNA damage triggers cell cycle arrest, primarily at the G2/M phase, and initiates the apoptotic cascade, ultimately leading to cancer cell death.[1][3][10]



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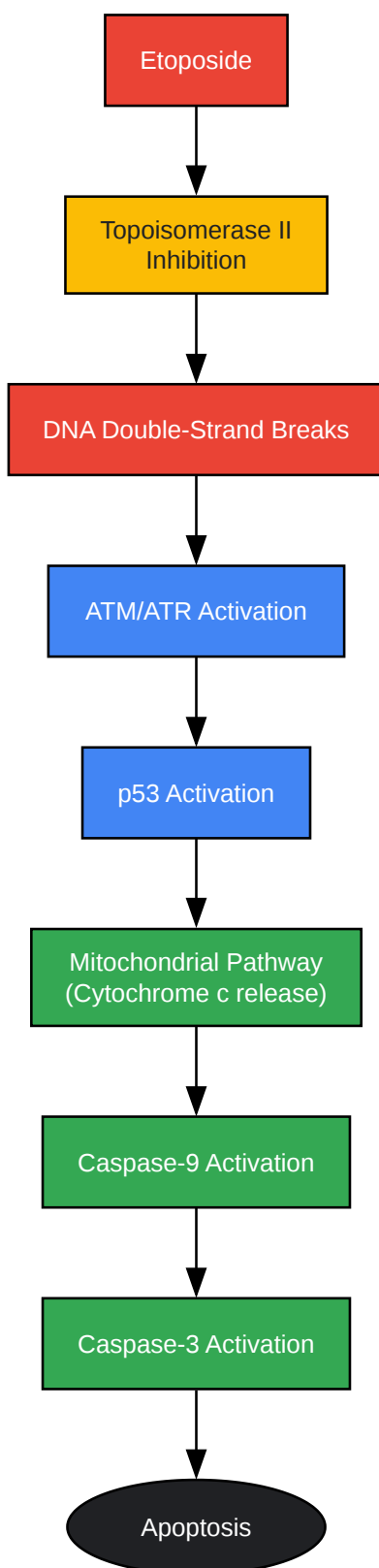
Figure 1: Mechanism of action of etoposide phosphate.

## Signaling Pathways in Etoposide-Induced Apoptosis

The DNA damage induced by etoposide activates complex signaling pathways, primarily the intrinsic (mitochondrial) apoptotic pathway. Key players in this process include the ATM (Ataxia-Telangiectasia Mutated) and ATR (Ataxia Telangiectasia and Rad3-related) kinases, the tumor suppressor protein p53, and caspases.[13]

- **DNA Damage Recognition:** ATM and ATR kinases are activated in response to double-strand breaks.[13]

- p53 Activation: ATM/ATR phosphorylate and activate p53.[\[13\]](#)
- Mitochondrial Pathway: Activated p53 can translocate to the mitochondria and also upregulate the expression of pro-apoptotic proteins like PUMA (p53 upregulated modulator of apoptosis).[\[10\]](#)[\[13\]](#) This leads to mitochondrial outer membrane permeabilization and the release of cytochrome c.[\[14\]](#)[\[15\]](#)
- Apoptosome Formation and Caspase Activation: Cytochrome c binds to Apaf-1, forming the apoptosome, which activates the initiator caspase-9.[\[13\]](#)[\[14\]](#) Caspase-9 then cleaves and activates the executioner caspase-3.[\[14\]](#)[\[15\]](#)
- Execution of Apoptosis: Caspase-3 orchestrates the degradation of cellular components, leading to apoptotic cell death.[\[15\]](#)



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Figure 2: Etoposide-induced apoptotic signaling pathway.

## Pharmacokinetics

Following intravenous administration, etoposide phosphate is rapidly and completely converted to etoposide in the plasma.<sup>[10]</sup> The pharmacokinetic parameters are therefore reflective of etoposide.

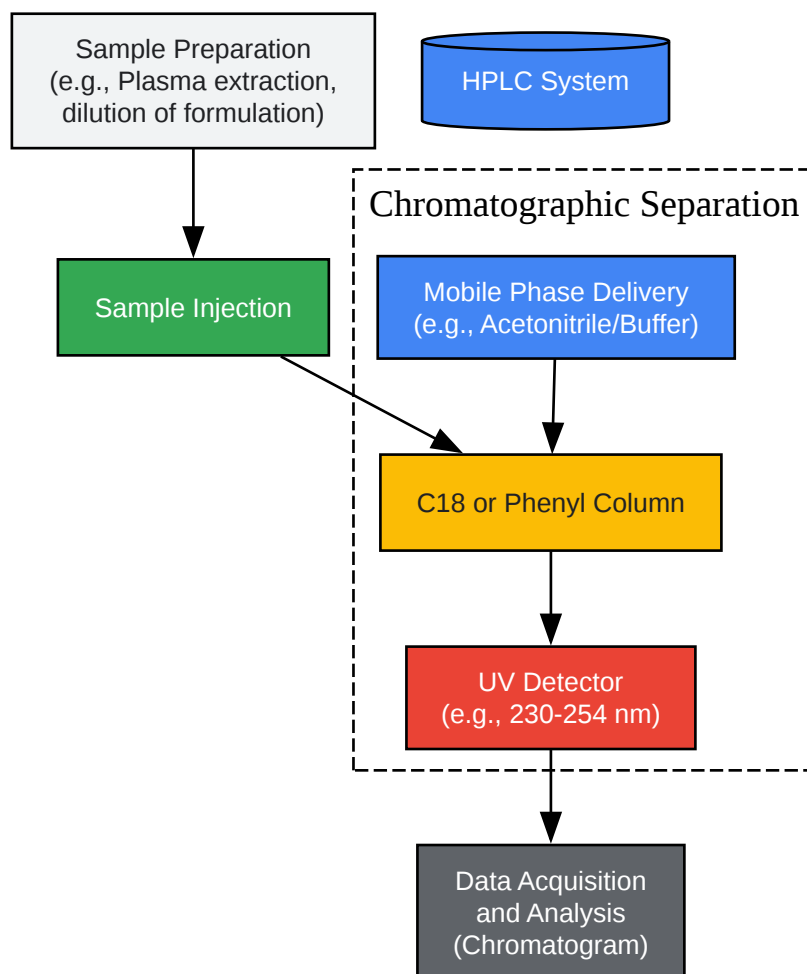
Table 2: Pharmacokinetic Parameters of Etoposide (following Etoposide Phosphate IV Administration)

Parameter	Value	Reference(s)
Bioavailability (relative to etoposide IV)	~100%	<sup>[16]</sup>
Protein Binding	97% (primarily to albumin)	<sup>[2]</sup>
Volume of Distribution (steady state)	18 to 29 L	<sup>[2]</sup>
Terminal Elimination Half-life	4 to 11 hours	<sup>[17]</sup>
Total Body Clearance	33 to 48 mL/min	<sup>[13]</sup>
Metabolism	Hepatic, via CYP3A4 to an active catechol metabolite, lactone ring opening, and conjugation (glucuronidation and sulfation).	<sup>[10][13]</sup>
Excretion	Urine (approx. 56% of dose within 120h, with 45% as unchanged etoposide) and feces (approx. 44% of dose within 120h).	<sup>[10][13]</sup>

## Experimental Protocols

### High-Performance Liquid Chromatography (HPLC) for Quantification

A common analytical technique for the quantification of etoposide (from etoposide phosphate) in various matrices is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).



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Figure 3: General experimental workflow for HPLC analysis.

Detailed Method for Etoposide Phosphate Assay (USP Draft Condition):[\[17\]](#)

- System: GL7700 HPLC system
- Column: InertSustain Phenyl (5  $\mu$ m, 150 x 4.6 mm I.D.)
- Mobile Phase:
  - A: Acetonitrile (CH<sub>3</sub>CN)

- B: 2.3 g/L of monobasic ammonium phosphate in water.
- Ratio: A/B = 15/85 (v/v). Adjust pH to 2.5 with phosphoric acid.
- Flow Rate: 1.5 mL/min
- Column Temperature: 40 °C
- Detection: UV at 230 nm
- Injection Volume: 25 µL
- Sample Preparation: Prepare a standard solution of 0.24 mg/mL Etoposide Phosphate.

Method for Etoposide in Bulk and Injectable Dosage Forms:[8]

- Column: NH2- column (250mm × 4.6mm, 5 µm)
- Mobile Phase: 0.030 M Sodium acetate Buffer (pH 4.0) : Acetonitrile (70:30 v/v)
- Flow Rate: 1.2 ml/min
- Detection: UV at 254 nm
- Temperature: Ambient
- Sample Preparation: For an injectable sample containing 100mg/5ml of Etoposide, take 5 ml of the sample solution and dilute with the mobile phase to prepare a 200 ppm solution.

## Stability and Formulation

Etoposide phosphate is formulated as a sterile lyophilized powder for reconstitution.[3] Vials typically contain 113.6 mg of etoposide phosphate (equivalent to 100 mg etoposide), along with sodium citrate and dextran 40.[17] The reconstituted solution can be further diluted with 5% Dextrose Injection or 0.9% Sodium Chloride Injection.[13]

Studies have shown that etoposide phosphate solutions are physically and chemically stable for extended periods. For instance, admixtures in 5% dextrose or 0.9% sodium chloride are stable for at least 7 days at 32°C and 31 days at 4°C and 23°C.[18] This stability is a key



advantage, mitigating the precipitation issues associated with etoposide formulations.[18] The lyophilized powder should be stored at 2°C to 8°C and protected from light.[19]

## Conclusion

**Etoposide phosphate disodium** is a critical chemotherapeutic agent whose value is enhanced by its improved water solubility and stability compared to its active moiety, etoposide. A thorough understanding of its chemical properties, mechanism of action involving topoisomerase II inhibition, and complex signaling pathways leading to apoptosis is essential for researchers and drug development professionals. The well-established analytical methods, particularly RP-HPLC, allow for reliable quantification and characterization, supporting its continued clinical use and further research.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Etoposide | C29H32O13 | CID 36462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. medkoo.com [medkoo.com]
- 5. Etoposide Phosphate | C29H33O16P | CID 6918092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Etoposide Phosphate - LKT Labs [lktlabs.com]
- 7. Etoposide Phosphate | Topoisomerase II inhibitor | cancer | TargetMol [targetmol.com]
- 8. wjpr.s3.ap-south-1.amazonaws.com [wjpr.s3.ap-south-1.amazonaws.com]
- 9. selleckchem.com [selleckchem.com]
- 10. Etoposide induces cell death via mitochondrial-dependent actions of p53 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. eijppr.com [eijppr.com]

- 12. spandidos-publications.com [spandidos-publications.com]
- 13. Molecular mechanisms of etoposide - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Etoposide Induces Protein Kinase C $\delta$ - and Caspase-3-Dependent Apoptosis in Neuroblastoma Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 16. View of Analytical method development and validation for estimation of etoposide using reverse phase high performance liquid chromatography [ijpir.com]
- 17. glsciences.com [glsciences.com]
- 18. Physical and chemical stability of etoposide phosphate solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. bms.com [bms.com]
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